

Physicochemical Properties of N-(4-methoxyphenyl)Glycine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-(4-methoxyphenyl)Glycine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **N-(4-methoxyphenyl)Glycine**, a glycine derivative of interest in organic synthesis and pharmaceutical development. This document details its key physical and chemical characteristics, outlines experimental protocols for their determination, and presents a logical workflow for its synthesis.

Core Physicochemical Data

N-(4-methoxyphenyl)Glycine is a white to off-white crystalline solid under standard conditions.^[1] Its fundamental properties are summarized in the table below, providing a quantitative snapshot for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1][2]
Molecular Weight	195.21 g/mol	[1][2]
Appearance	White to off-white crystalline solid	[1]
Boiling Point (estimated)	~357 °C	[1]
Density (estimated)	~1.27 g/cm ³	[1]
pKa ₁ (Carboxylic Acid, estimated)	2.3 - 2.4	[1]
logP (computed)	-1.4	[2]
Solubility	Moderate to high in water; Excellent in polar protic solvents (e.g., ethanol, methanol)	[1]

Experimental Protocols

Detailed methodologies are crucial for the accurate determination and verification of physicochemical properties. Below are protocols for key experiments related to **N-(4-methoxyphenyl)Glycine**.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.

Principle: A small, finely powdered sample of the compound is heated in a capillary tube, and the temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **N-(4-methoxyphenyl)Glycine** sample is completely dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to collect a small amount of material. Invert the tube and tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is unknown, perform a rapid heating to get a rough estimate.
 - For an accurate measurement, heat rapidly to about 15-20 °C below the estimated melting point.
 - Then, decrease the heating rate to 1-2 °C per minute.
 - Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2). The melting point is reported as the range $T_1 - T_2$.

Determination of Aqueous Solubility (Gravimetric Method)

This method determines the concentration of a saturated solution of the compound in water.

Principle: A saturated solution of **N-(4-methoxyphenyl)Glycine** is prepared at a specific temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solid is determined.

Apparatus:

- Scintillation vials or small flasks with screw caps
- Constant temperature water bath or shaker
- Syringe filters (e.g., 0.45 μm)
- Volumetric flasks and pipettes
- Analytical balance
- Oven

Procedure:

- **Sample Preparation:** Add an excess amount of **N-(4-methoxyphenyl)Glycine** to a vial containing a known volume of deionized water.
- **Equilibration:** Seal the vial and place it in a constant temperature bath/shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Collection:** Allow the undissolved solid to settle. Carefully draw a known volume of the supernatant into a syringe and pass it through a syringe filter to remove any undissolved particles.
- **Gravimetric Analysis:**
 - Accurately weigh a clean, dry evaporating dish.
 - Pipette a precise volume of the filtered saturated solution into the evaporating dish.
 - Place the dish in an oven at a temperature below the compound's decomposition point (e.g., 60-80 $^{\circ}\text{C}$) until all the water has evaporated.
 - Cool the dish in a desiccator and weigh it again.

- Calculation: The solubility (in g/100 mL) is calculated from the mass of the residue and the volume of the solution evaporated.

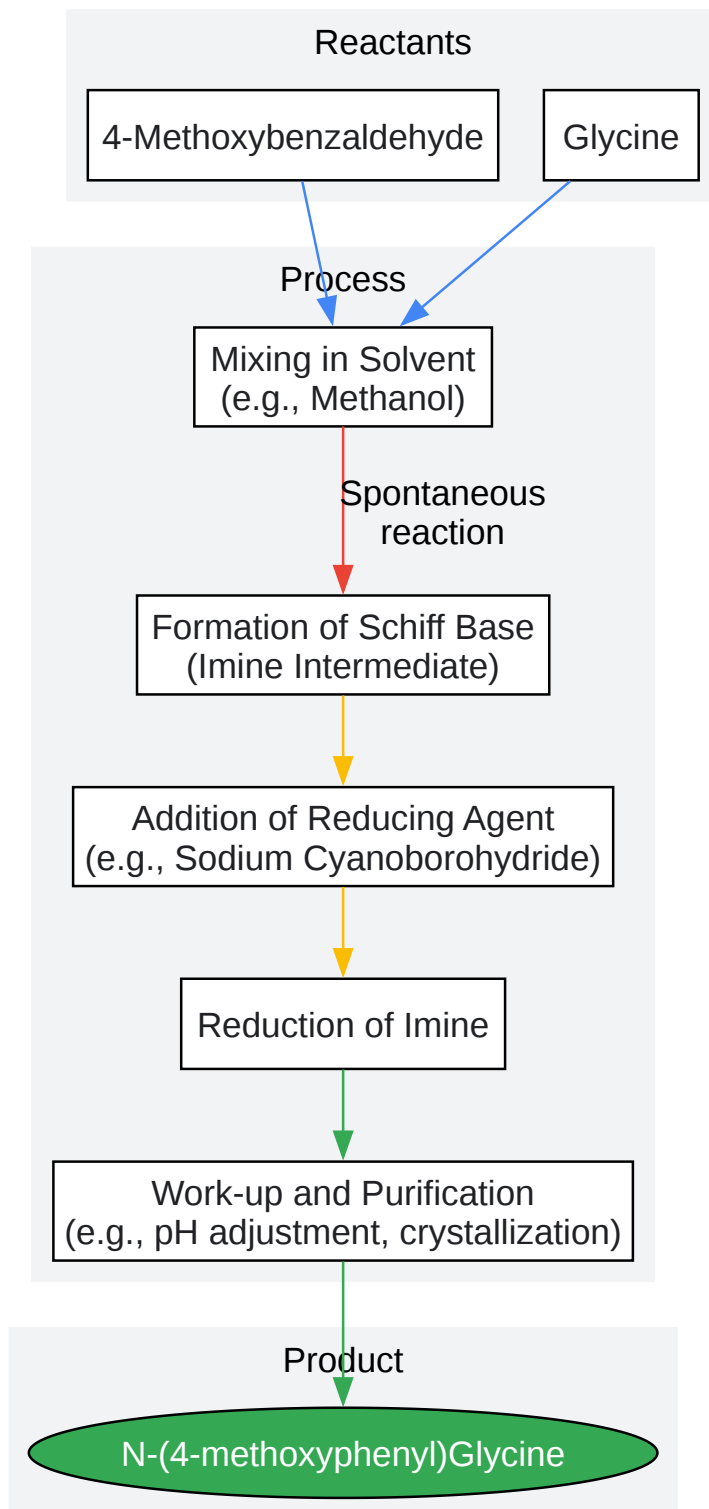
Synthesis of N-(4-methoxyphenyl)Glycine

One common method for the synthesis of **N-(4-methoxyphenyl)Glycine** is through reductive amination. This process involves the reaction of an aldehyde or ketone with an amine in the presence of a reducing agent.

Reductive Amination Workflow

The following diagram illustrates the general workflow for the synthesis of **N-(4-methoxyphenyl)Glycine** via the reductive amination of 4-methoxybenzaldehyde with glycine.

Workflow for the Synthesis of N-(4-methoxyphenyl)Glycine

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Caption: Reductive amination synthesis workflow.

Biological Context and Signaling

While a specific signaling pathway directly initiated by **N-(4-methoxyphenyl)Glycine** is not extensively documented in publicly available literature, its structural component, glycine, is a key neurotransmitter with complex roles in the central nervous system. Glycine can act as both an inhibitory neurotransmitter, primarily in the spinal cord and brainstem, and as a co-agonist at N-methyl-D-aspartate (NMDA) receptors, thereby modulating glutamatergic excitatory neurotransmission. Derivatives of **N-(4-methoxyphenyl)Glycine** have been investigated for their potential anticancer properties. Further research is required to elucidate any direct involvement of **N-(4-methoxyphenyl)Glycine** in specific cellular signaling cascades.

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References

- 1. Buy N-(4-Methoxybenzyl)glycine | 20839-78-5 [smolecule.com]
- 2. N-(4-Methoxybenzyl)glycine | C₁₀H₁₃NO₃ | CID 302090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Properties of N-(4-methoxyphenyl)Glycine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182500#physicochemical-properties-of-n-4-methoxyphenyl-glycine]

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